

Application Notes and Protocols: Reconstituting LEP(116-130)(mouse) for Injection

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Compound of Interest

Compound Name: LEP(116-130)(mouse)

Cat. No.: B612461

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution and administration of the mouse leptin fragment LEP(116-130) for in vivo studies. The information is intended to guide researchers in preparing this peptide for injection to investigate its biological effects, such as the regulation of body weight, food intake, and glucose metabolism.

Peptide Characteristics and Storage

The mouse LEP(116-130) is a synthetic peptide fragment with the amino acid sequence H-Ser-Cys-Ser-Leu-Pro-Gln-Thr-Ser-Gly-Leu-Gln-Lys-Pro-Glu-Ser-NH₂.^{[1][2]} Key characteristics are summarized in the table below.

Property	Value	Reference
Molecular Weight	~1560.73 g/mol	^{[1][2]}
Formula	C ₆₄ H ₁₀₉ N ₁₉ O ₂₄ S	^{[1][2]}
Appearance	White lyophilized solid	^[2]
Storage (Lyophilized)	-20°C, desiccated	^[2]
Storage (Reconstituted)	Aliquot and store at -80°C	

Reconstitution Protocol

Proper reconstitution of the LEP(116-130) peptide is critical for its biological activity and to ensure accurate dosing.

Materials:

- **LEP(116-130)(mouse)** lyophilized powder
- Sterile, endotoxin-free water or sterile, pH 7.2 Phosphate Buffered Saline (PBS) or Ringer's solution[3][4]
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial.
- **Solvent Addition:** Based on the desired final concentration, carefully add the appropriate volume of sterile water, PBS (pH 7.2), or Ringer's solution to the vial.[3][4] The peptide is soluble in water up to 1 mg/mL.[2] For some formulations, sonication may be recommended to aid dissolution.[5]
- **Gentle Dissolution:** Gently swirl or vortex the vial to dissolve the peptide completely. Avoid vigorous shaking, which can cause peptide degradation.
- **Visual Inspection:** Ensure the solution is clear and free of any particulate matter before proceeding.
- **Aliquoting and Storage:** For long-term storage and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the reconstituted peptide solution into sterile, low-protein binding microcentrifuge tubes. Store the aliquots at -80°C.

In Vivo Administration Protocol

The following protocol outlines the intraperitoneal (i.p.) injection of reconstituted LEP(116-130) in mice. This method has been used in studies demonstrating the peptide's effects on body weight and food intake.^{[3][4]}

Materials:

- Reconstituted LEP(116-130) solution
- Sterile insulin syringes (or similar) with an appropriate gauge needle (e.g., 27-30G)
- Appropriate animal handling and restraint equipment
- 70% ethanol for disinfection

Procedure:

- **Dose Calculation:** Calculate the required volume of the reconstituted peptide solution based on the desired dosage and the body weight of the mouse. A common dosage used in studies is 1 mg per mouse per day.^{[3][4][6]}
- **Animal Handling:** Handle the mice gently and use appropriate restraint techniques to minimize stress.
- **Injection Site Preparation:** Disinfect the injection site on the lower abdomen with a 70% ethanol wipe.
- **Intraperitoneal Injection:** Insert the needle at a shallow angle into the peritoneal cavity, being careful to avoid puncturing any internal organs.
- **Peptide Administration:** Slowly inject the calculated volume of the LEP(116-130) solution.
- **Post-Injection Monitoring:** Monitor the mice for any adverse reactions following the injection.

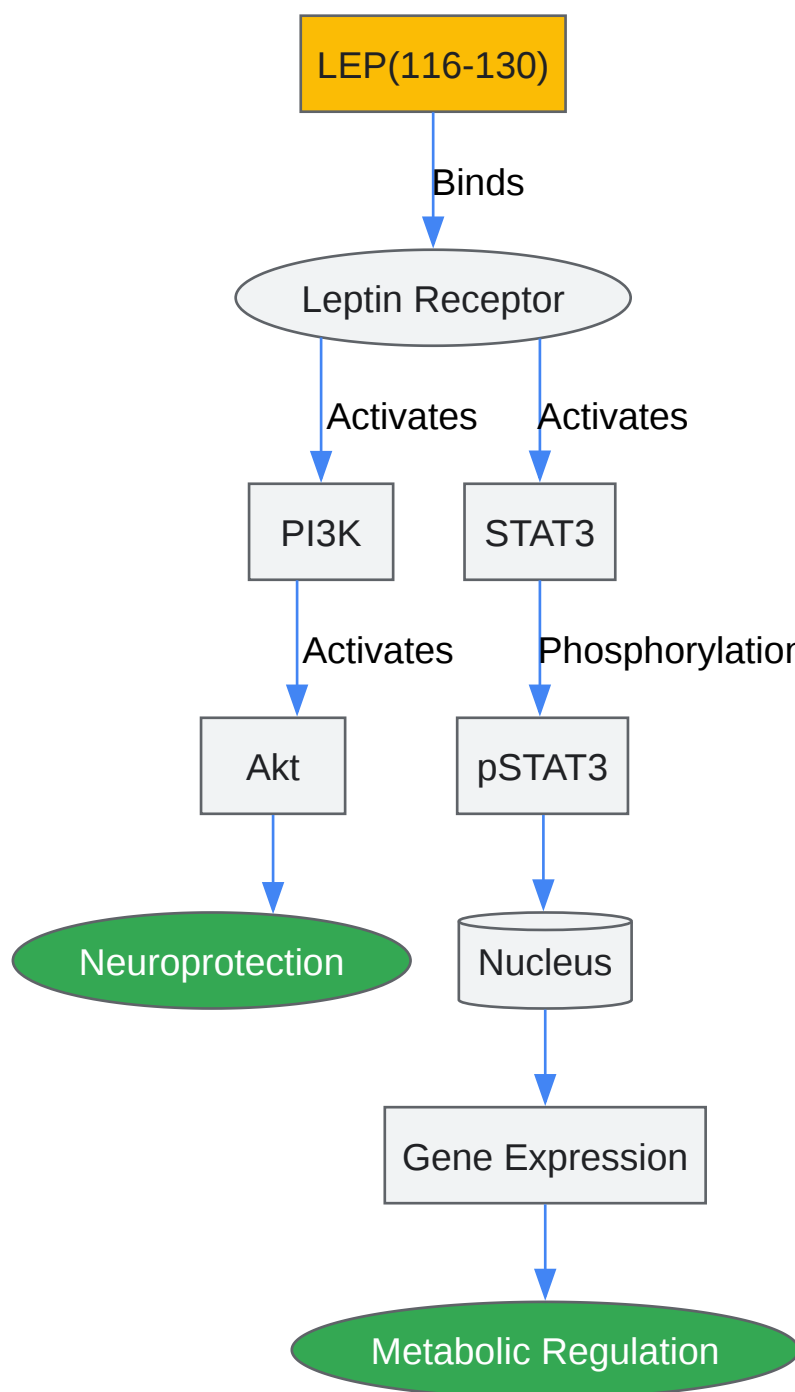
Quantitative Data Summary

The biological effects of LEP(116-130) administration in ob/ob mice are summarized below.

Parameter	Treatment Group	Result	Reference
Body Weight	LEP(116-130) (1 mg/day, i.p. for 28 days)	Significantly reduced rate of weight gain compared to vehicle-injected controls.	[3]
Food Intake	LEP(116-130) (1 mg/day, i.p. for 7 days)	Significantly less food intake (28.3% decrease) compared to vehicle-injected controls.	[4]
Blood Glucose	LEP(116-130) (1 mg/day, i.p.)	Significantly reduced blood glucose levels by approximately 100 mg/dL.	[5][6]

Signaling Pathway and Experimental Workflow

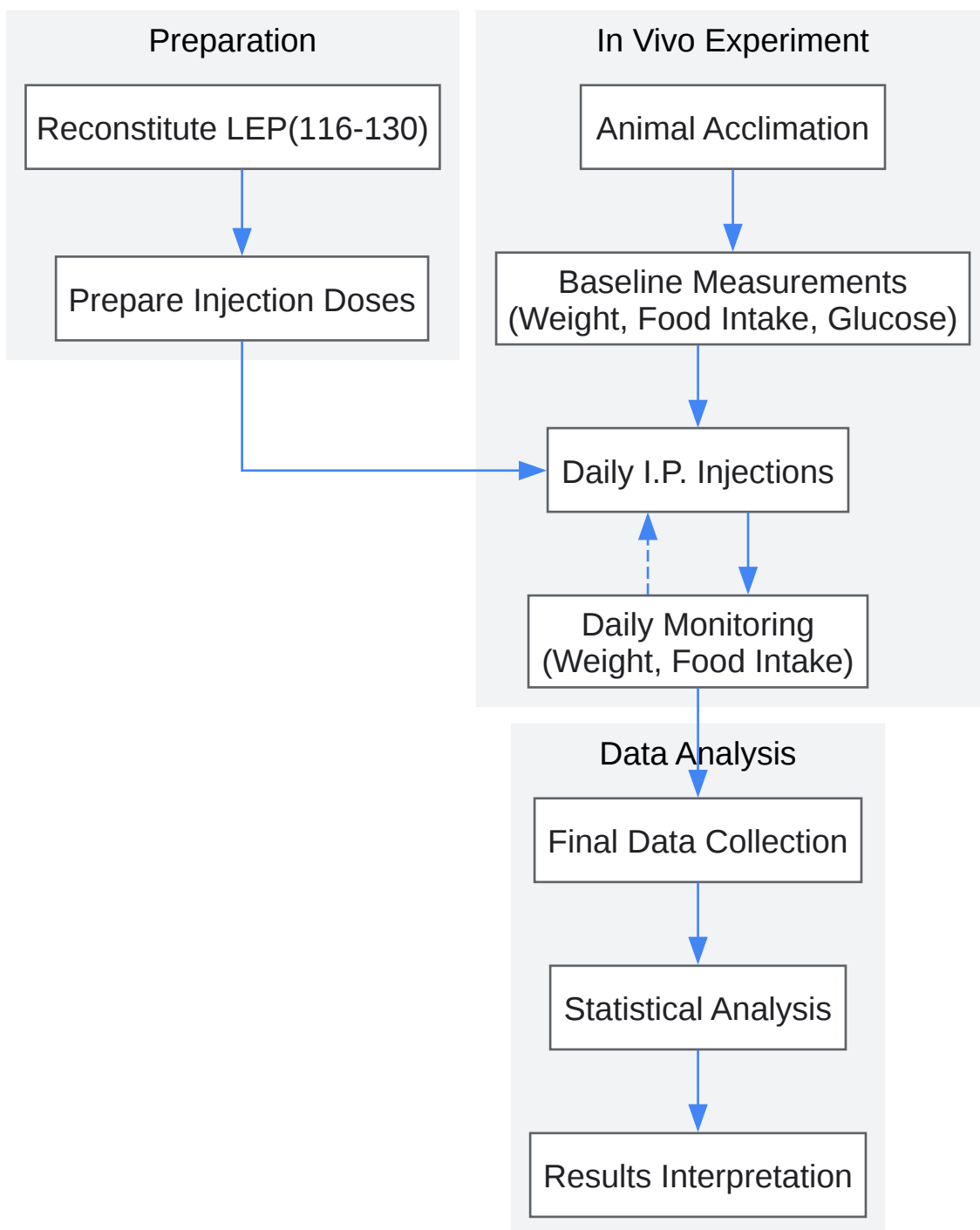
The biological effects of LEP(116-130) are mediated through the activation of specific intracellular signaling cascades. Additionally, the peptide has been shown to be involved in neuroprotective actions.[7]



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LEP(116-130) signaling pathway.

A generalized workflow for conducting an in vivo study with LEP(116-130) is depicted below.



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- To cite this document: BenchChem. [Application Notes and Protocols: Reconstituting LEP(116-130)(mouse) for Injection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612461#reconstituting-lep-116-130-mouse-for-injection]

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